Introduction: The Significance of 6,8-Dimethyl-4-hydroxyquinoline

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Compound of Interest

Compound Name:	*6,8-Dimethyl-4-hydroxyquinoline*
CAS No.:	*203626-58-8*
Cat. No.:	*B1341345*

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The quinoline scaffold is a "privileged structure" in medicinal chemistry and materials science, forming the core of numerous synthetic and natural compounds with a wide array of biological activities and physicochemical properties.[1] Derivatives of 4-hydroxyquinoline, in particular, have garnered significant attention for their potential as antibacterial, anticancer, and neuroprotective agents.[2] The addition of dimethyl groups at the 6 and 8 positions of the 4-hydroxyquinoline core can significantly influence its electronic distribution, lipophilicity, and steric profile, thereby modulating its biological activity and material properties.

Theoretical studies, primarily leveraging Density Functional Theory (DFT), provide a powerful, non-invasive means to elucidate the fundamental electronic and structural characteristics of **6,8-Dimethyl-4-hydroxyquinoline**.[3] These computational methods allow for the prediction of molecular geometry, spectroscopic signatures, and reactivity, offering invaluable insights that can guide synthetic efforts and biological screening. This guide will detail the theoretical framework for characterizing **6,8-Dimethyl-4-hydroxyquinoline**, from fundamental quantum chemical calculations to more applied molecular docking simulations.

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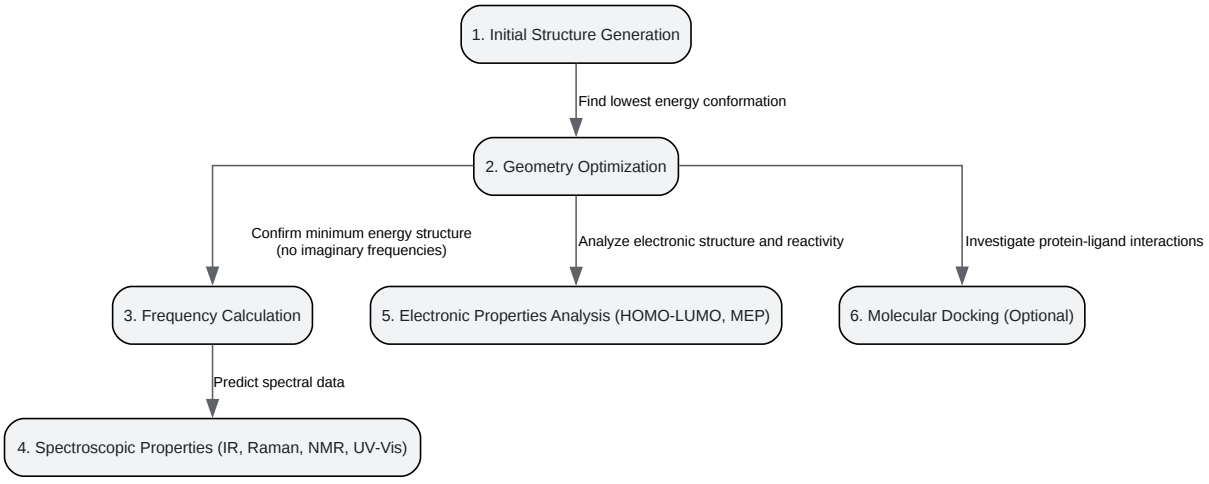
Foundational Theoretical Framework: Density Functional Theory (DFT)

The cornerstone of modern computational chemistry for molecules of this size is Density Functional Theory (DFT). DFT methods are chosen for their favorable balance of computational cost and accuracy in describing electronic systems.[4] The core principle of DFT is that the energy of a molecule can be determined from its electron density, which is a function of only three spatial coordinates.

The Computational Workflow

A typical theoretical investigation of **6,8-Dimethyl-4-hydroxyquinoline** using DFT follows a systematic workflow. The rationale behind this multi-step process is to ensure that the calculated properties are derived from a stable and realistic molecular conformation.



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Caption: A typical workflow for the theoretical study of **6,8-Dimethyl-4-hydroxyquinoline** using DFT.

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Molecular Structure and Spectroscopic Characterization

A fundamental aspect of any theoretical study is the accurate prediction of the molecule's three-dimensional structure and its correlation with experimental spectroscopic data.

Optimized Molecular Geometry

The first step in the computational workflow is to determine the most stable geometry of **6,8-Dimethyl-4-hydroxyquinoline**. This is achieved by performing a geometry optimization, where the total energy of the molecule is minimized with respect to the positions of its atoms. The choice of the functional and basis set is critical for obtaining accurate results. A commonly used and well-validated combination for organic molecules is the B3LYP functional with a Pople-style basis set such as 6-311++G(d,p).[3]

The optimized geometry provides key structural parameters such as bond lengths, bond angles, and dihedral angles. These theoretical values can be compared with experimental data from X-ray crystallography if available for **6,8-Dimethyl-4-hydroxyquinoline** or related derivatives.[5]

Vibrational Spectroscopy (IR and Raman)

Once the optimized geometry is obtained, a frequency calculation is performed. This not only confirms that the structure is a true minimum on the potential energy surface (indicated by the absence of imaginary frequencies) but also provides the theoretical vibrational spectrum.[4] The calculated frequencies and their corresponding intensities can be used to simulate the infrared (IR) and Raman spectra of the molecule.[6] A detailed analysis of the vibrational modes allows for the assignment of specific spectral bands to the stretching, bending, and torsional motions of the molecule's functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Theoretical NMR chemical shifts can be calculated using the Gauge-Independent Atomic Orbital (GIAO) method.[7] These calculations provide the predicted ^{1}H and ^{13}C NMR spectra. By comparing the calculated chemical shifts with experimental data, one can validate the accuracy of the computed electronic structure. Discrepancies between theoretical and

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experimental shifts can often be attributed to solvent effects, which can be modeled using methods like the Polarizable Continuum Model (PCM).[3]

Electronic Spectroscopy (UV-Vis)

The electronic absorption spectrum (UV-Vis) of **6,8-Dimethyl-4-hydroxyquinoline** can be simulated using Time-Dependent DFT (TD-DFT).[6] This method calculates the energies of vertical electronic excitations from the ground state to various excited states. The results provide the maximum absorption wavelengths (λmax) and the corresponding oscillator strengths, which are related to the intensity of the absorption bands.[7] Analysis of the molecular orbitals involved in these transitions can reveal their nature (e.g., π → π* or n → π*).

Electronic Properties and Chemical Reactivity

DFT calculations provide a wealth of information about the electronic structure of **6,8-Dimethyl-4-hydroxyquinoline**, which is crucial for understanding its reactivity and potential applications.

Frontier Molecular Orbitals (HOMO and LUMO)

The Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO) are key to understanding a molecule's chemical reactivity. The energy of the HOMO is related to the molecule's ability to donate electrons, while the energy of the LUMO is related to its ability to accept electrons.[8] The HOMO-LUMO energy gap is an indicator of the molecule's chemical stability; a larger gap suggests higher stability and lower reactivity.[7] For **6,8-Dimethyl-4-hydroxyquinoline**, the HOMO is expected to be localized on the electron-rich aromatic system, while the LUMO will also be distributed over the π-system.

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Property	Description	Significance for 6,8-Dimethyl-4-hydroxyquinoline
EHOMO	Energy of the Highest Occupied Molecular Orbital	Indicates the electron-donating ability of the molecule.
ELUMO	Energy of the Lowest Unoccupied Molecular Orbital	Indicates the electron-accepting ability of the molecule.
Energy Gap (ΔE)	ELUMO - EHOMO	A measure of chemical reactivity and kinetic stability.

Molecular Electrostatic Potential (MEP)

The Molecular Electrostatic Potential (MEP) map is a visual representation of the charge distribution in a molecule.[7] It is plotted on the molecule's electron density surface and color-coded to indicate regions of negative and positive electrostatic potential. Red regions indicate areas of high electron density (nucleophilic sites), while blue regions indicate areas of low electron density (electrophilic sites). The MEP map for **6,8-Dimethyl-4-hydroxyquinoline** would highlight the electronegative oxygen and nitrogen atoms as regions of negative potential, making them likely sites for electrophilic attack or hydrogen bonding.

Potential Applications: Insights from Molecular Docking

Theoretical studies can extend to predicting the biological activity of **6,8-Dimethyl-4-hydroxyquinoline** through molecular docking simulations. This computational technique predicts the preferred orientation of a ligand (in this case, **6,8-Dimethyl-4-hydroxyquinoline**) when bound to a target protein.[9]

The Molecular Docking Workflow

The process involves preparing the 3D structures of both the ligand and the protein, defining a binding site on the protein, and then using a scoring function to evaluate the binding affinity of different ligand poses.[10]

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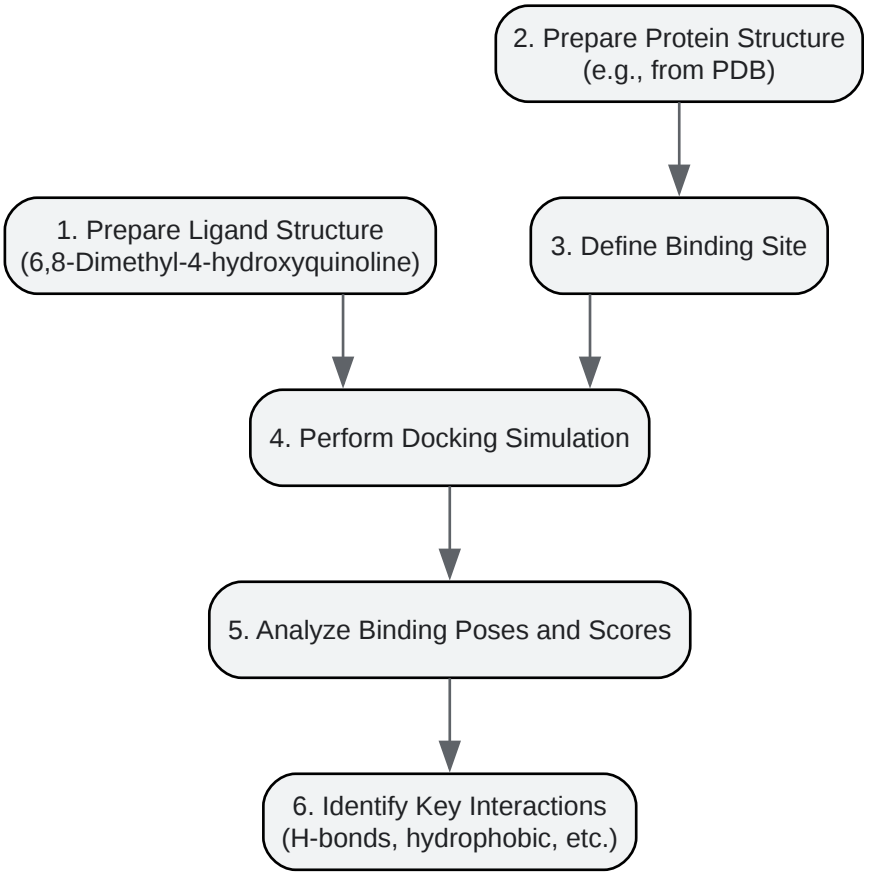

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Caption: A generalized workflow for performing molecular docking studies with **6,8-Dimethyl-4-hydroxyquinoline**.

Given the known antimicrobial and anticancer activities of hydroxyquinoline derivatives, potential protein targets for docking studies could include bacterial enzymes or cancer-related proteins.[11][12][13] The results of these simulations can provide hypotheses about the mechanism of action and guide the design of more potent analogs.

Experimental Protocols for Theoretical Studies

The following provides a detailed, step-by-step methodology for conducting a theoretical study of **6,8-Dimethyl-4-hydroxyquinoline**.

Protocol for DFT Calculations

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- Software: Gaussian 16 or a similar quantum chemistry software package is recommended. [7]
- Initial Structure: Draw the 2D structure of **6,8-Dimethyl-4-hydroxyquinoline** in a molecular editor and convert it to a 3D structure.
- Geometry Optimization:
  - Method: B3LYP functional.
  - Basis Set: 6-311++G(d,p).
  - Keywords:Opt
- Frequency Calculation:
  - Method: B3LYP functional.
  - Basis Set: 6-311++G(d,p).
  - Keywords:Freq
  - Validation: Confirm the absence of imaginary frequencies.
- NMR Chemical Shift Calculation:
  - Method: GIAO-B3LYP.
  - Basis Set: 6-311++G(d,p).
  - Keywords:NMR
- UV-Vis Spectrum Calculation:
  - Method: TD-DFT (B3LYP).
  - Basis Set: 6-311++G(d,p).
  - Keywords:TD

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- Electronic Properties Analysis:
  - Analyze the output files to extract HOMO and LUMO energies.
  - Generate the MEP map using visualization software like GaussView.

Conclusion

Theoretical studies provide a robust and insightful framework for the comprehensive characterization of **6,8-Dimethyl-4-hydroxyquinoline**. By employing DFT and molecular docking, researchers can gain a deep understanding of its structural, spectroscopic, and electronic properties, as well as its potential for biological activity. The methodologies outlined in this guide serve as a blueprint for conducting high-quality computational research on this and related heterocyclic compounds, ultimately accelerating the drug discovery and materials development process. The synergy between theoretical predictions and experimental validation is paramount for advancing our knowledge of these versatile molecules.[8]

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